

Application Notes and Protocols for Boosting DNN Accuracy with ComAI

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Compound of Interest

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Introduction

Deep Neural Networks (DNNs) are foundational to advancements in scientific research and drug development, powering everything from high-throughput screening analysis to predictive toxicology. However, achieving optimal accuracy with DNNs often comes at a significant computational cost. **ComAI**, a lightweight, collaborative intelligence framework, presents a novel methodology to enhance the accuracy of DNNs, particularly in object detection tasks, with minimal processing overhead.

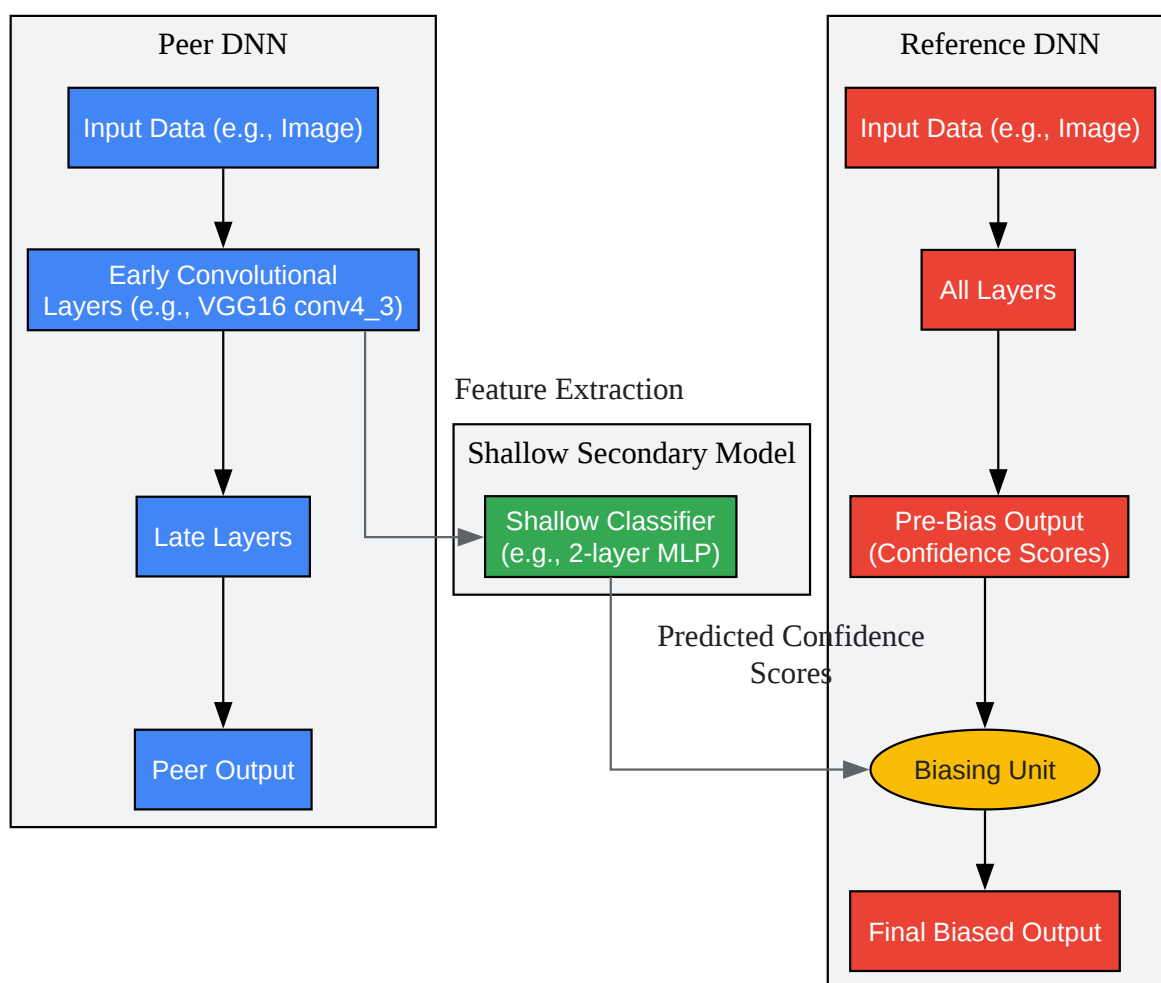
This document provides detailed application notes and protocols based on the **ComAI** framework, as presented in the research "**ComAI**: Enabling Lightweight, Collaborative Intelligence by Retrofitting Vision DNNs." The core principle of **ComAI** is to leverage the partially processed information from one DNN (a "peer" network) to improve the inference accuracy of another DNN (the "reference" network) when their observational fields overlap. This is achieved by training a shallow secondary machine learning model on the early-layer features of the peer DNN to predict object confidence scores, which are then used to bias the final output of the reference DNN. This collaborative approach has been shown to boost recall by 20-50% in vision-based DNNs with negligible overhead.^[1]

While the original research focuses on computer vision applications, the principles of leveraging intermediate features from a related neural network to enhance the accuracy of a primary network can be conceptually extended to other domains, such as the analysis of

multiplexed biological assays or the prediction of drug-target interactions, where related data streams are processed in parallel.

Logical Relationship of ComAI Components

The **ComAI** framework is composed of three main components: a peer DNN, a shallow secondary model, and a reference DNN. The following diagram illustrates the logical relationship and data flow between these components.



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Logical flow of information in the **ComAI** framework.

Experimental Protocols

This section details the methodologies for implementing and evaluating the **ComAI** framework. The protocols are based on the use of a VGG16-SSD (Single Shot MultiBox Detector) model for object detection, as described in the original research.

Protocol 1: Training the Shallow Secondary Model

Objective: To train a lightweight classifier that can predict the presence of a target object based on features from the early layers of a peer DNN.

Materials:

- A pre-trained object detection DNN (e.g., VGG16-SSD).
- A labeled dataset for the object detection task (e.g., PETS2009 or WILDTRACK for pedestrian detection).
- Python environment with deep learning frameworks (e.g., TensorFlow, PyTorch).

Methodology:

- Feature Extraction:
 - Load the pre-trained peer DNN (VGG16-SSD).
 - For each image in the training set, perform a forward pass through the peer DNN and extract the feature maps from an early convolutional layer. The original research identified the conv4_3 layer of the VGG16 architecture as providing a good balance of semantic information and spatial resolution.
 - For each ground-truth bounding box in the training labels, extract the corresponding feature vectors from the conv4_3 feature maps. These will serve as the positive training samples for the shallow model.
 - Generate negative samples by extracting feature vectors from regions of the conv4_3 feature maps that do not correspond to the target object.

- Shallow Model Architecture:
 - Define a shallow classifier. A simple and effective architecture is a 2-layer Multi-Layer Perceptron (MLP) with a ReLU activation function for the hidden layer and a Sigmoid activation function for the output layer.
 - Input layer size: Matches the dimensionality of the extracted feature vectors.
 - Hidden layer size: A hyperparameter to be tuned (e.g., 128 or 256 neurons).
 - Output layer size: 1 (representing the confidence score for the presence of the object).
- Training:
 - Train the shallow MLP classifier on the extracted positive and negative feature vectors.
 - Use a binary cross-entropy loss function and an optimizer such as Adam.
 - Train until convergence on a validation set. The result is a trained shallow model capable of predicting object confidence scores from the early-layer features of the peer DNN.

Protocol 2: Collaborative Inference with ComAI

Objective: To perform object detection using a reference DNN that is biased by the confidence scores from a peer DNN via the trained shallow model.

Materials:

- A pre-trained reference DNN (e.g., VGG16-SSD).
- The trained shallow secondary model from Protocol 1.
- A peer DNN of the same or different architecture.
- Input data streams for both the peer and reference DNNs with overlapping fields of view.

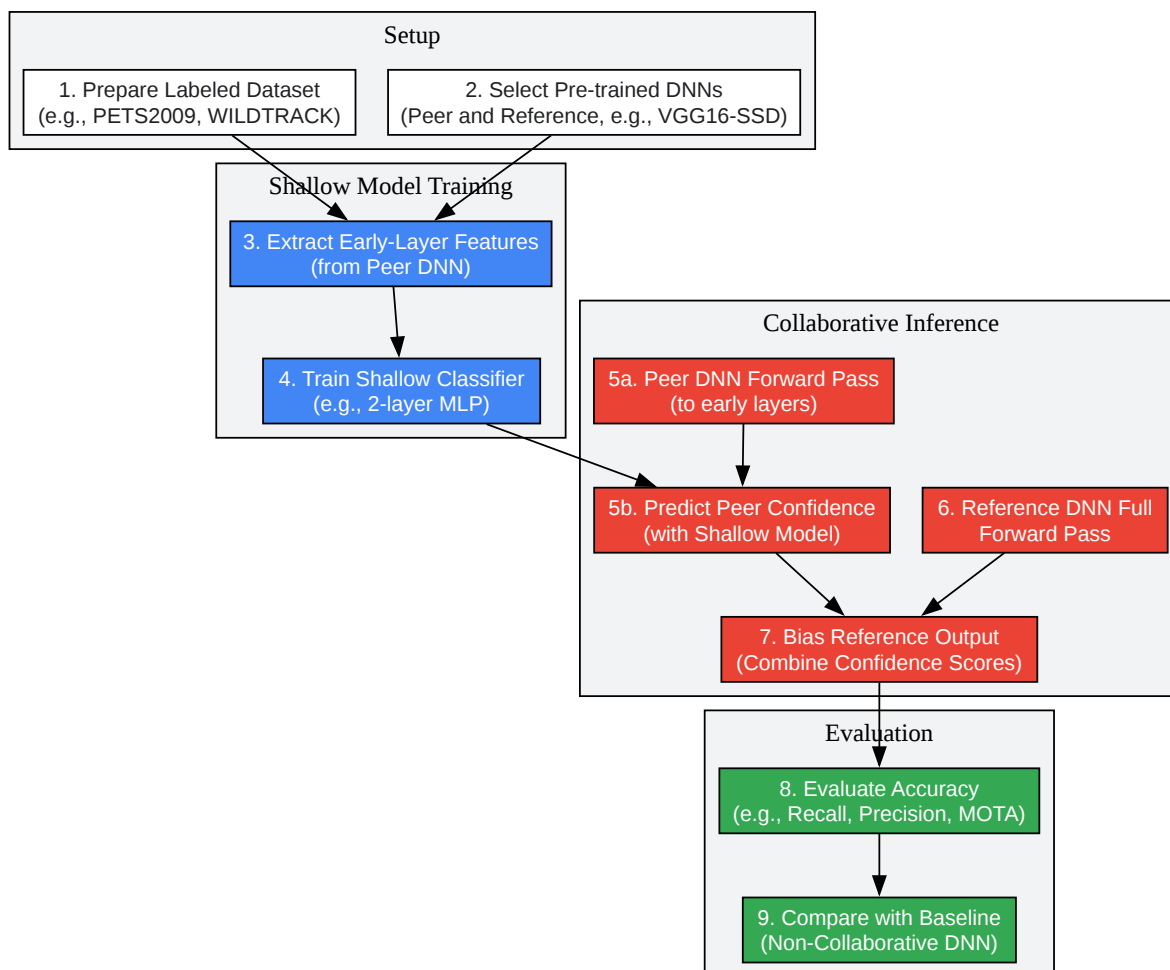
Methodology:

- Peer DNN Forward Pass and Shallow Model Prediction:

- Input an image into the peer DNN.
- Perform a forward pass up to the early layer used for feature extraction (e.g., conv4_3).
- Pass the extracted feature maps through the trained shallow secondary model to obtain a map of object confidence scores.
- Reference DNN Forward Pass:
 - Concurrently, input the corresponding image into the reference DNN.
 - Perform a full forward pass to obtain the initial (pre-bias) object detection predictions, including bounding boxes and confidence scores for each detected object.
- Output Biasing:
 - For each object detection proposed by the reference DNN, identify the corresponding confidence score from the map generated by the shallow model (based on spatial location).
 - Update the reference DNN's original confidence score for that detection by combining it with the score from the shallow model. A simple and effective biasing method is to add the scores. For example: $\text{Final_Confidence} = \text{Original_Confidence} + \text{Peer_Confidence}$
 - This biasing effectively boosts the confidence of detections that are also supported by the peer DNN's early features.
- Final Output:
 - Apply non-maximum suppression to the biased predictions to obtain the final set of detected objects.

Experimental Workflow

The following diagram outlines the end-to-end experimental workflow for implementing and evaluating **ComAI**.



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References

- 1. ComAI: Enabling Lightweight, Collaborative Intelligence by Retrofitting Vision DNNs | IEEE Conference Publication | IEEE Xplore [ieeexplore.ieee.org]
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